

Systemic Properties of Myclobutanil in Plant Tissues: A Technical Guide

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Compound of Interest

Compound Name: *Myclobutanil*

Cat. No.: *B10753111*

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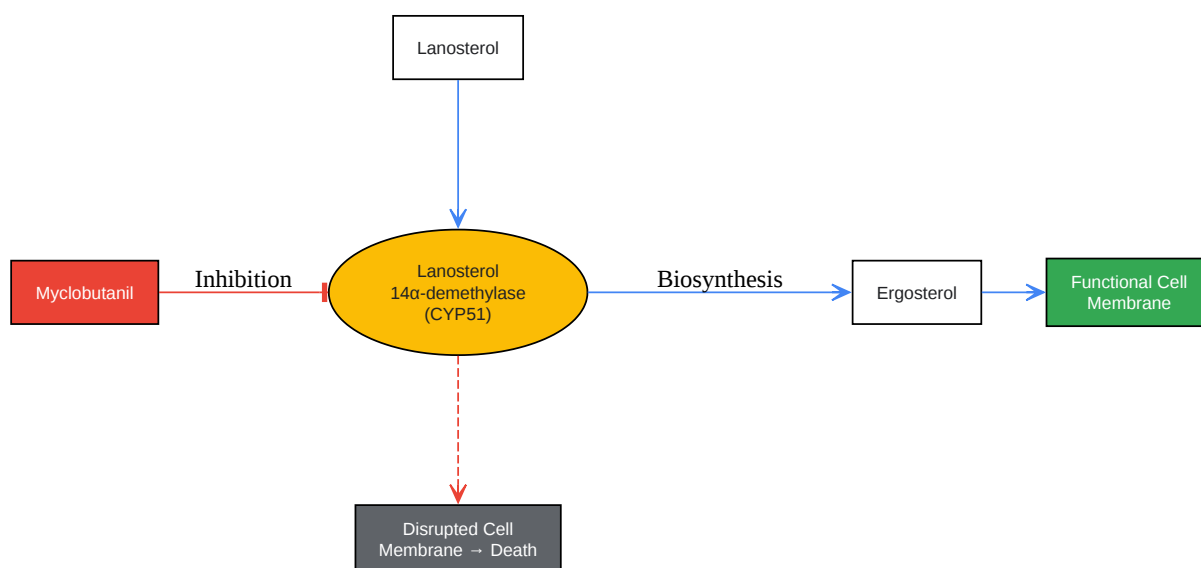
Executive Summary

Myclobutanil is a broad-spectrum, systemic fungicide belonging to the triazole class of sterol demethylation inhibitors (DMIs). Its efficacy against a wide range of fungal pathogens, particularly Ascomycetes, Fungi Imperfecti, and Basidiomycetes, is largely attributed to its ability to be absorbed, translocated, and persist within plant tissues.[1][2] This document provides a comprehensive technical overview of the systemic properties of **myclobutanil**, including its uptake, translocation dynamics, and metabolic fate in plants. Detailed experimental protocols for studying these properties are provided, along with quantitative data on its distribution and dissipation. The fungicidal mode of action and relevant experimental workflows are illustrated through diagrams to support research and development efforts.

Mechanism of Action: Ergosterol Biosynthesis Inhibition

Myclobutanil's primary mode of action is the disruption of fungal cell membrane integrity.[2][3] It specifically inhibits the cytochrome P450 enzyme lanosterol 14 α -demethylase, which is essential for the conversion of lanosterol to ergosterol.[3] Ergosterol is a vital structural component of the fungal cell membrane, analogous to cholesterol in mammalian cells. Its depletion leads to increased membrane permeability, leakage of cellular contents, and

ultimately, the cessation of fungal growth and death.[3] This targeted action provides both protective and curative (eradicated) effects against infections.[1]



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Caption: **Myclobutanil** inhibits the enzyme 14 α -demethylase, blocking ergosterol synthesis.

Uptake and Translocation in Plant Tissues

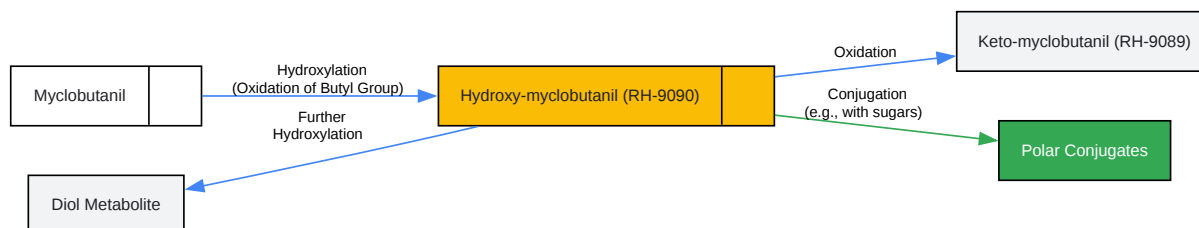
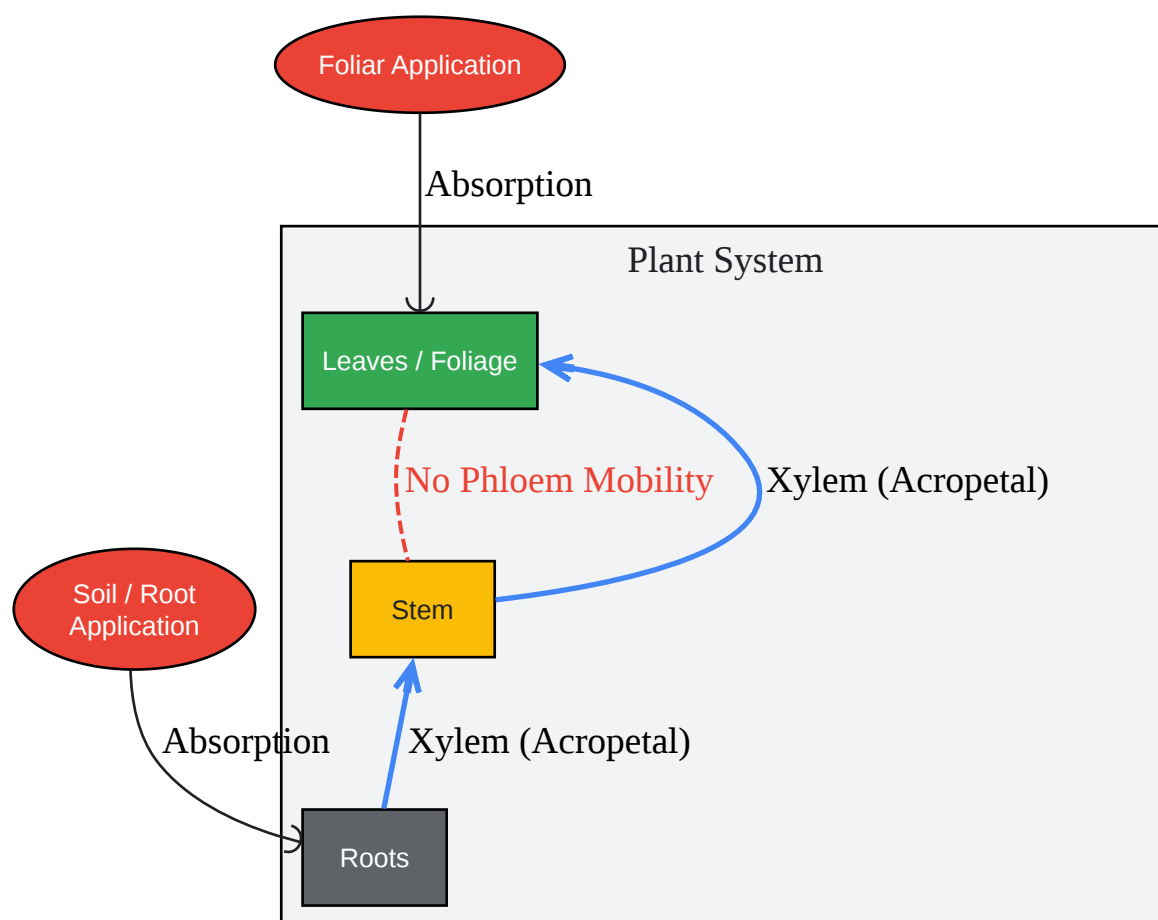
Myclobutanil exhibits significant systemic activity, meaning it is absorbed by the plant and transported through its vascular system.[3]

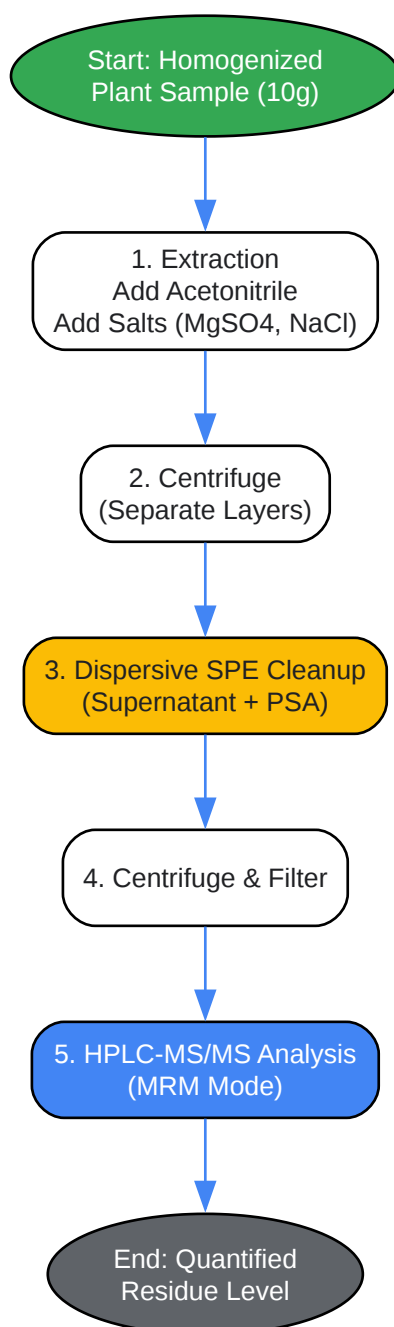
2.1 Routes of Uptake The fungicide can be absorbed by the plant through both its foliage and roots.[3] Following foliar application, a constant uptake from the leaflet surface into the tissue has been observed over a period of 12 days in soybean plants.[3][4]

2.2 Translocation Pathway Once absorbed, **myclobutanil** is primarily translocated acropetally (upwards) within the plant's xylem.[3] This xylem mobility allows the compound to move from

the point of application, such as the stem or lower leaves, to protect new, untreated growth higher up the plant.[3][4] Studies on soybean have visualized this movement from a stem application to the foliage above.[4]

2.3 Mobility Limitations **Myclobutanil** demonstrates a lack of significant phloem mobility.[4] This means that once it has been translocated to and distributed within a leaflet, it does not move back out of that leaflet to be redistributed to other parts of the plant, such as the roots or other leaves.[4]





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References

- 1. fao.org [fao.org]
- 2. Myclobutanil 25% EC: Triazole Systemic Fungicide for Crop Disease Control [smagrichem.com]
- 3. Systemic properties of myclobutanil in soybean plants, affecting control of Asian soybean rust (*Phakopsora pachyrhizi*) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. fao.org [fao.org]
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